

Application Notes: Ascochlorin in Hepatocellular Carcinoma (HCC) Research

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Compound of Interest

Compound Name: *Ascochlorin*

Cat. No.: *B1665193*

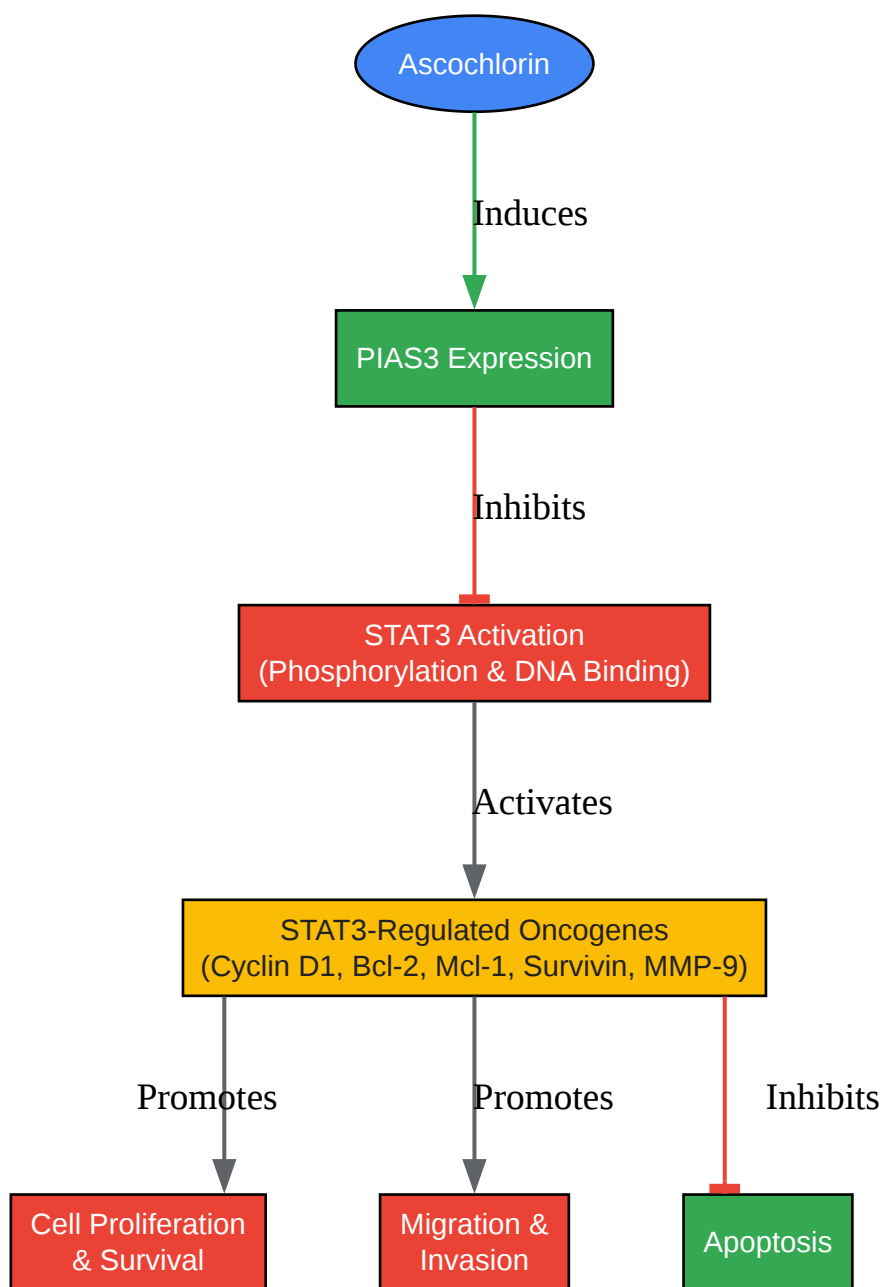
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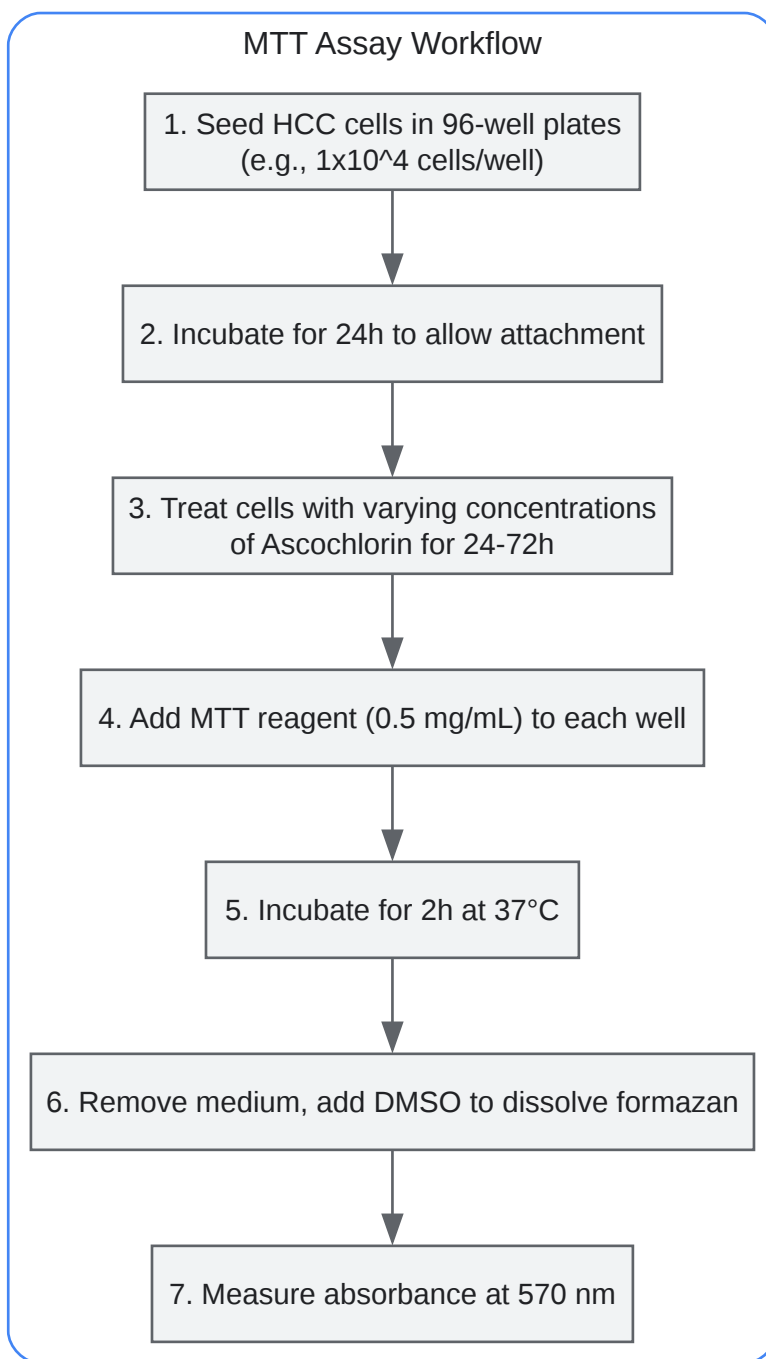
Introduction

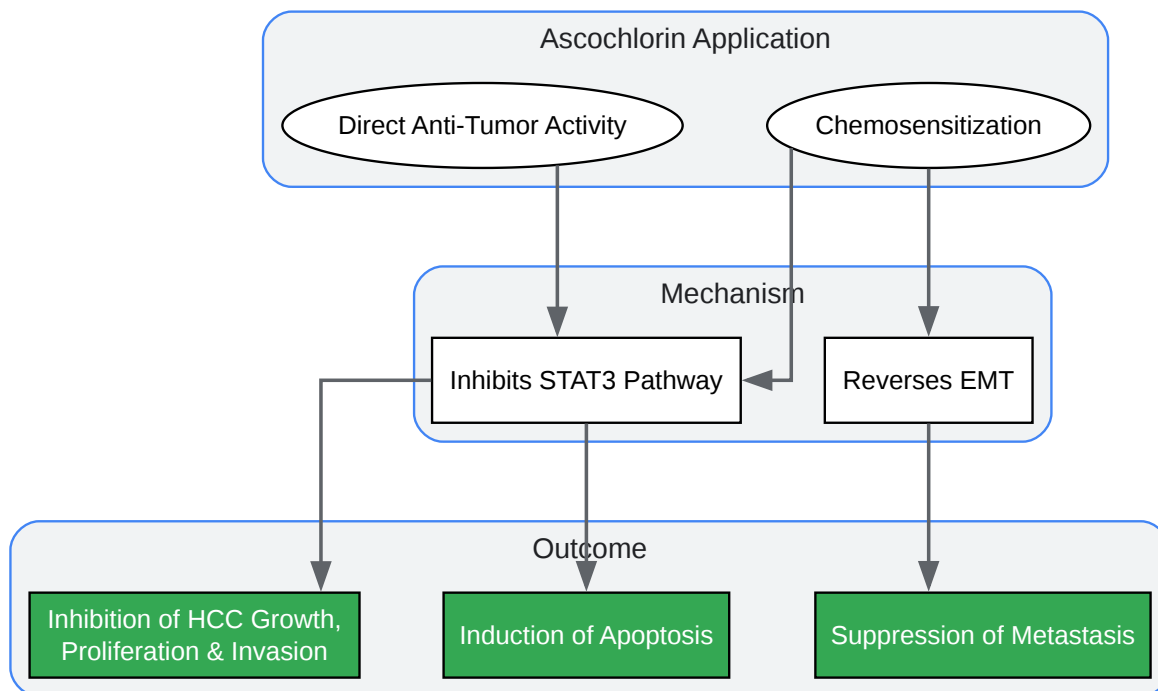
Ascochlorin (ASC), an isoprenoid antibiotic, has emerged as a significant compound in cancer research, particularly for hepatocellular carcinoma (HCC).[1][2] HCC is a prevalent and fatal form of liver cancer, often characterized by the deregulated activation of oncogenic signaling pathways.[3][4] One such critical pathway involves the Signal Transducer and Activator of Transcription 3 (STAT3), which plays a pivotal role in the proliferation and survival of HCC cells.[1][3][5] **Ascochlorin** has demonstrated substantial antineoplastic effects by targeting this pathway, making it a valuable tool for in vitro and in vivo HCC studies.[1][5] These notes provide an overview of **Ascochlorin**'s applications, mechanism, and relevant experimental protocols for HCC research.

Mechanism of Action: STAT3 Signaling Inhibition

Ascochlorin exerts its primary anti-tumor effects in HCC by suppressing the STAT3 signaling cascade.[1][5] The mechanism involves the upregulation of the Protein Inhibitor of Activated STAT3 (PIAS3). PIAS3 binds to the DNA-binding domain of STAT3, thereby inhibiting its activation.[1][5] This inhibition prevents both constitutive and cytokine-inducible (e.g., IL-6/EGF) STAT3 activation.[1][5] The suppression of STAT3 signaling leads to the downregulation of various oncogenic gene products that are crucial for cell proliferation, survival, and invasion.[1]







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